

# chemical formula and molecular weight of yttrium triiodate

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## Compound of Interest

Compound Name: Yttrium triiodate

Cat. No.: B081369

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## A Technical Guide to Yttrium Triiodate

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **yttrium triiodate**, focusing on its fundamental chemical properties. The information is intended to serve as a foundational reference for professionals in research and development.

## Core Chemical and Physical Properties

**Yttrium triiodate** is an inorganic compound composed of yttrium, iodine, and oxygen. It is a salt formed from the yttrium cation ( $Y^{3+}$ ) and the iodate anion ( $IO_3^-$ ). The precise properties of **yttrium triiodate**, such as its crystal structure and solubility, are critical for its application in materials science and other fields.

## Data Presentation

The fundamental quantitative data for **yttrium triiodate** are summarized below.

Property	Value
Chemical Formula	$Y(IO_3)_3$
Molecular Weight	587.62 g/mol
CAS Number	13470-38-7[1][2][3][4]

## Experimental Protocols

Due to the nature of the request focusing on a specific chemical compound's formula and molecular weight, detailed experimental protocols for drug development or biological signaling are not applicable. However, a generalized experimental workflow for the synthesis and characterization of such a compound is relevant.

### Synthesis of **Yttrium Triiodate**:

A common method for the synthesis of **yttrium triiodate** involves the reaction of a soluble yttrium salt (e.g., yttrium nitrate) with a solution containing an iodate source (e.g., potassium iodate or iodic acid) in an aqueous medium.

- **Preparation of Reactant Solutions:** Prepare separate aqueous solutions of a known concentration of a soluble yttrium salt and an iodate salt.
- **Reaction:** The yttrium salt solution is slowly added to the iodate solution under constant stirring. The formation of a precipitate indicates the synthesis of **yttrium triiodate**. The reaction is typically performed at a controlled temperature to influence crystal size and purity.
  - $\text{Y}(\text{NO}_3)_3 + 3\text{KIO}_3 \rightarrow \text{Y}(\text{IO}_3)_3\downarrow + 3\text{KNO}_3$
- **Isolation and Purification:** The resulting precipitate is isolated via filtration. It is then washed multiple times with deionized water to remove any unreacted starting materials and soluble byproducts.
- **Drying:** The purified precipitate is dried in an oven at a specific temperature to remove residual water, yielding the final **yttrium triiodate** product.

### Characterization:

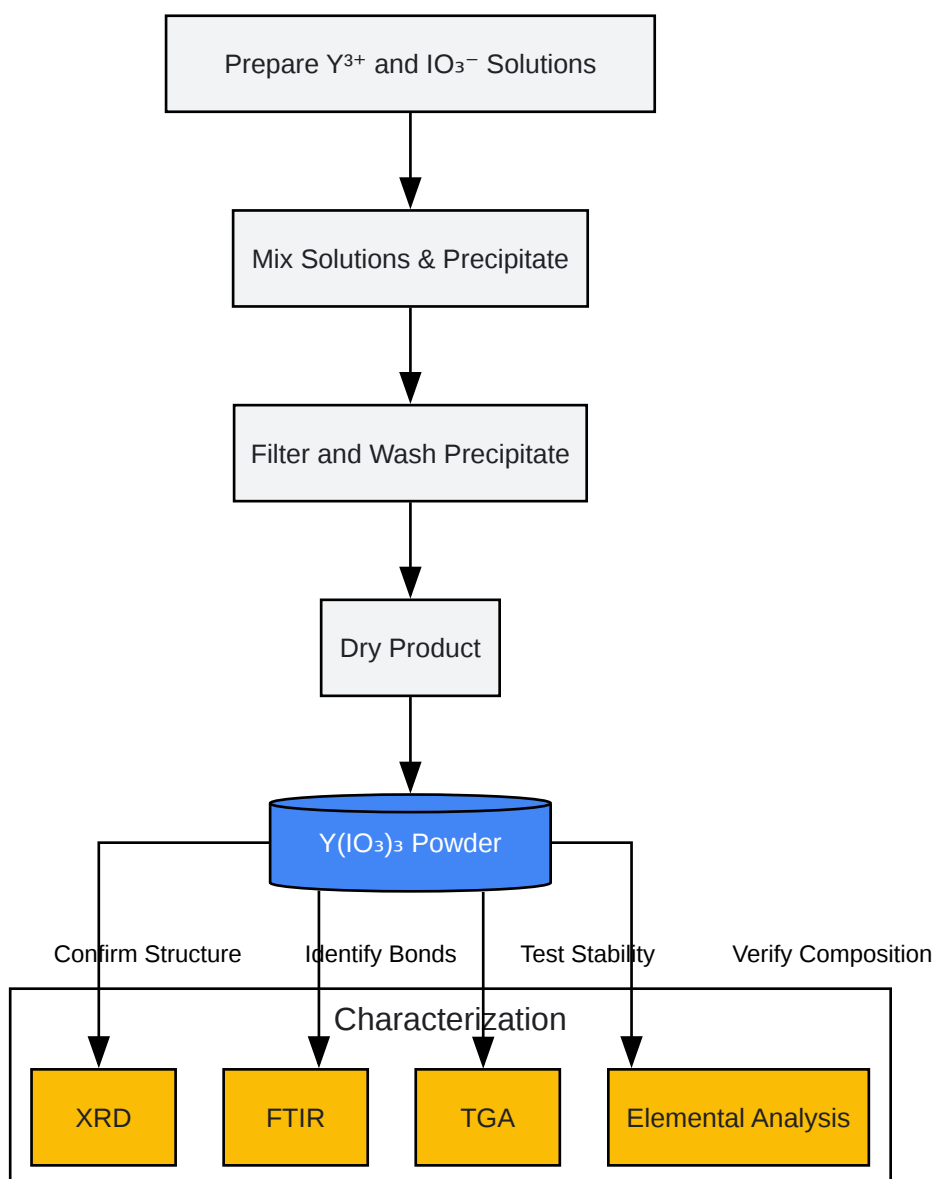
To confirm the identity and purity of the synthesized **yttrium triiodate**, various analytical techniques can be employed:

- **X-ray Diffraction (XRD):** To determine the crystal structure and phase purity.
- **Fourier-Transform Infrared Spectroscopy (FTIR):** To identify the characteristic vibrational modes of the iodate group.

- Thermogravimetric Analysis (TGA): To study its thermal stability and decomposition profile.
- Elemental Analysis: To confirm the elemental composition (Y, I, O).

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and characterization of **yttrium triiodate**.



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Caption: Workflow for Synthesis and Characterization.

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